

A Researcher's Guide to Navigating Anti-Syntaxin Antibody Cross-Reactivity

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Compound of Interest

Compound Name: *syntaxin*

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For researchers, scientists, and drug development professionals, the specificity of an antibody is paramount. In the intricate landscape of the **syntaxin** family of proteins, where isoforms exhibit significant sequence homology, selecting an antibody with minimal cross-reactivity is critical for accurate experimental outcomes. This guide provides a comparative analysis of commercially available anti-**syntaxin** antibodies, presenting available cross-reactivity data, detailed experimental protocols for validation, and visual workflows to aid in experimental design.

Understanding the Challenge: The Syntaxin Family

The **syntaxin** family, key players in the SNARE complex and intracellular vesicle fusion, comprises numerous isoforms with conserved structural domains. This homology presents a significant challenge for antibody development, often leading to cross-reactivity where an antibody raised against one **syntaxin** member may also bind to others. This can result in misleading data in applications such as Western blotting, immunofluorescence, and immunoprecipitation. Therefore, rigorous validation of antibody specificity is not just recommended, but essential.

Comparative Analysis of Anti-Syntaxin Antibody Cross-Reactivity

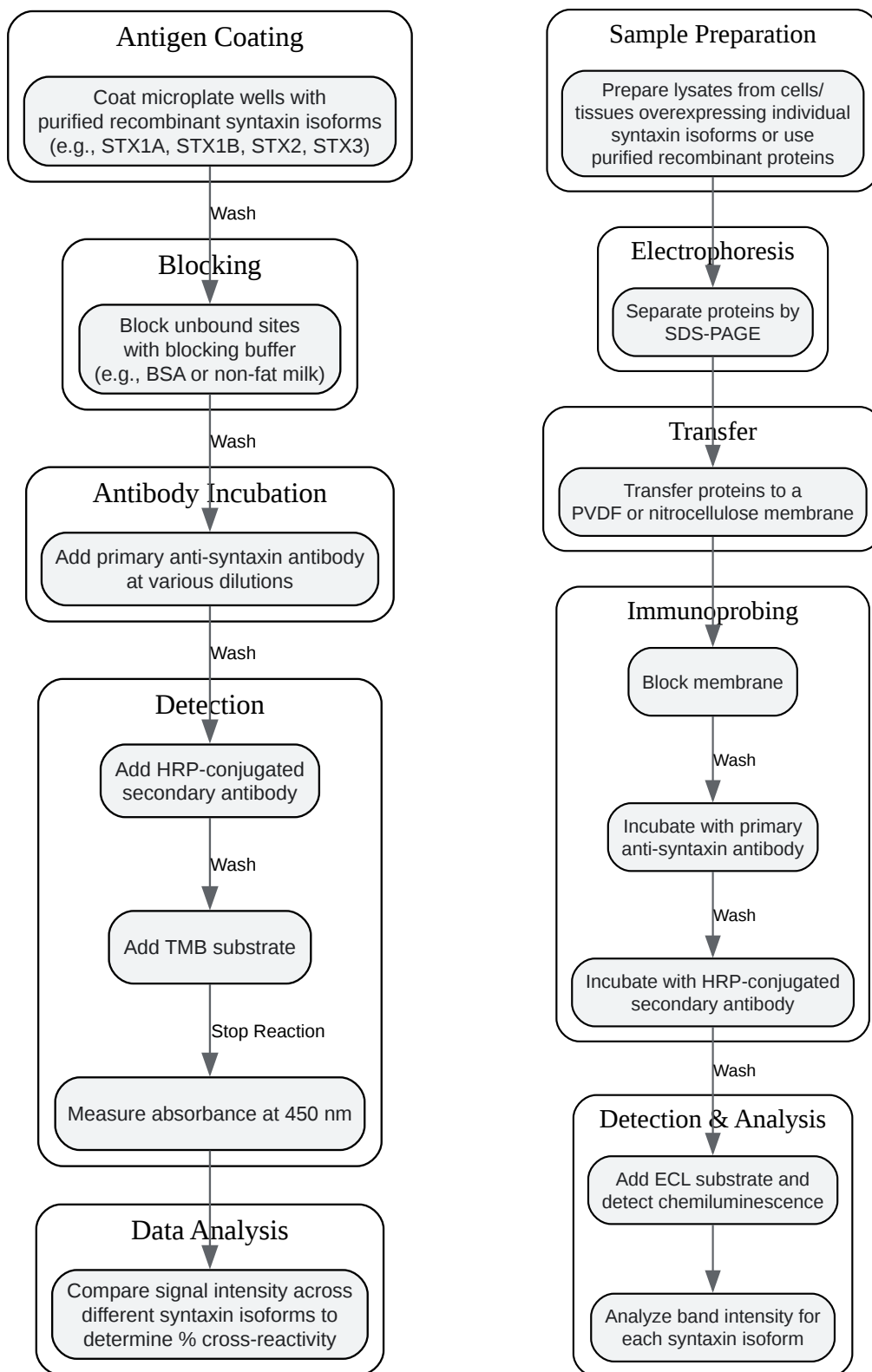
The following table summarizes the cross-reactivity data for several commercially available antibodies against **Syntaxin-1A**. This data has been compiled from manufacturer datasheets

and provides a quantitative insight into their specificity. It is important to note that this information is not exhaustive and cross-reactivity can be application-dependent.

| Antibody (Clone/ID) | Target Syntaxin | Cross-Reacts With | % Cross- Reactivity (Method) | Manufacturer |
|--------------------------------|--|--------------------------------|---------------------------------------|---------------------------------|
| MAB7237 (761811) | Human Syntaxin-1A | Recombinant Human Syntaxin-2 | ~50% (Direct ELISA)[1] | R&D Systems |
| Recombinant Human Syntaxin-1B2 | ~25% (Direct ELISA)[1] | | | |
| Recombinant Human Syntaxin-3 | ~25% (Direct ELISA)[1] | | | |
| Recombinant Human Syntaxin-1B1 | No cross-reactivity observed (Direct ELISA)[1] | | | |
| AF7237 | Human Syntaxin-1A | Recombinant Human Syntaxin-1B2 | ~10% (Direct ELISA) | R&D Systems |
| 110 111 (78.3) | Rat Syntaxin-1A | Syntaxin-1B | No cross-reactivity (KO validated)[2] | Synaptic Systems |
| 110 011 (78.2) | Rat Syntaxin-1A | Syntaxin-1B | Recognizes both Syntaxin-1A and 1B[3] | Synaptic Systems |
| #13002 | Human Syntaxin-1A | Syntaxin-1B | May cross-react | Cell Signaling Technology[4][5] |

Visualizing Experimental Workflows

To assist in the design of antibody validation experiments, the following diagrams illustrate the workflows for determining antibody cross-reactivity using Direct ELISA and Western Blotting.



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